

# An In-depth Technical Guide to 2,4-Dimethylthiophene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,4-Dimethylthiophene

Cat. No.: B109970

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This guide provides an overview of the fundamental physicochemical properties of **2,4-Dimethylthiophene**, a heterocyclic aromatic compound. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Physicochemical Data of 2,4-Dimethylthiophene

The core molecular properties of **2,4-Dimethylthiophene** are summarized in the table below. This data is essential for a variety of applications, including reaction stoichiometry, analytical characterization, and formulation development.

Property	Value
Molecular Formula	C6H8S
Molecular Weight	112.19 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	2,4-dimethylthiophene <a href="#">[1]</a>
CAS Registry Number	638-00-6 <a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>

## Logical Relationship of Molecular Identifiers

The following diagram illustrates the logical flow from the compound's name to its fundamental molecular properties.

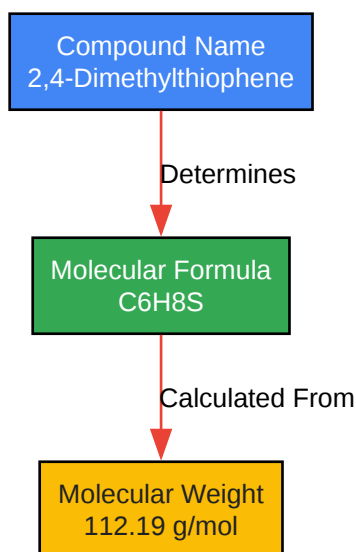


Figure 1. Molecular Identity of 2,4-Dimethylthiophene

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Figure 1. Molecular Identity of **2,4-Dimethylthiophene**

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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4-Dimethylthiophene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b109970#2-4-dimethylthiophene-molecular-weight-and-formula]

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Address: 3281 E Guasti Rd  
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